

Cross-Study Validation of Cipepofol's Potency and Efficacy: A Comparative Guide

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Compound of Interest

Compound Name: Cipepofol
CAS No.: 1637741-58-2
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An objective analysis of **Cipepofol** (HSK3486) versus Propofol, supported by experimental data from multiple clinical studies.

This guide provides a comprehensive comparison of the potency and efficacy of **Cipepofol**, a novel general anesthetic, with the widely used alternative, Propofol. The information is intended for researchers, scientists, and drug development professionals, offering a detailed overview of the available clinical data to inform research and development decisions.

Executive Summary

Cipepofol (also known as ciprofol or HSK3486) is a new short-acting intravenous general anesthetic that, like propofol, acts as a positive allosteric modulator of the γ -aminobutyric acid type A (GABA-A) receptor.^{[1][2]} Across numerous clinical trials, **Cipepofol** has consistently demonstrated non-inferior efficacy to propofol for the induction and maintenance of general anesthesia and procedural sedation.^{[3][4][5]} A key differentiator is its significantly higher potency, being approximately 4 to 6 times more potent than propofol.^{[1][6]} This increased potency is attributed to a higher binding affinity for the GABA-A receptor.^{[7][8]} Furthermore, **Cipepofol** has shown a favorable safety profile, most notably a significantly lower incidence of

injection pain, a common side effect of propofol.[9][10][11] Several studies also suggest that **Cipepofol** may offer more stable hemodynamics with a lower incidence of hypotension and respiratory depression.[6][8][12]

Data Presentation: Potency and Efficacy Comparison

The following tables summarize quantitative data from various clinical studies, providing a clear comparison of the key performance indicators for **Cipepofol** and Propofol.

Table 1: Comparative Potency of Cipepofol and Propofol

Parameter	Cipecpofol	Propofol	Potency Ratio (Cipecpofol:Propofol)	Study Population / Context
ED50	0.326 mg/kg	1.541 mg/kg	~4.7:1	Inhibition of cardiovascular responses to tracheal intubation.[13]
ED95	0.53 mg/kg	2.16 mg/kg	~4.1:1	Successful anesthesia induction for painless hysteroscopy.[6] [14]
ED95	0.349 mg/kg	1.656 mg/kg	~4.7:1	Inhibition of cardiovascular responses to tracheal intubation.[13]
General Potency	-	-	4 to 6 times more potent	General statement from multiple sources. [1]
Receptor Binding Affinity	-	-	4 to 5 times greater	Based on GABA-A receptor binding.[7][8]

Table 2: Efficacy in Anesthesia Induction and Sedation

Efficacy Outcome	Cipecpofol	Propofol	Study Context
Anesthesia Induction Success Rate	100%	100%	Phase 3 trial for elective surgery (0.4 mg/kg Cipecpofol vs. 2.0 mg/kg Propofol). [15]
Anesthesia Induction Success Rate	97.0%	97.6%	Phase 3 trial for elective surgery (non-inferiority confirmed). [11]
Sedation Success Rate	100%	100%	Phase 3 trial for outpatient gynecological procedures. [5] [10]
Sedation Success Rate	100%	99.2%	Phase 3 trial for gastroscopy and colonoscopy. [16]
Maintenance of General Anesthesia Success Rate	100%	100%	Phase 3 clinical trial. [4]

Table 3: Comparative Safety Profile

Adverse Event	Cipecpofol	Propofol	Study Context
Injection Site Pain	6.8%	20.5%	Phase 3 trial for elective surgery. [15]
Injection Site Pain	6.7%	61.4%	Phase 3 trial for outpatient gynecological procedures. [10] [17]
Injection Site Pain	18.0%	77.1%	Phase 3 trial for general anesthesia induction. [11]
Injection Site Pain	0%	34.5%	Dose-response study for painless hysteroscopy. [6]
Hypotension	70.5%	88.5%	Randomized trial in patients with severe aortic stenosis. [12]
Respiratory Depression	27.6%	55.2%	Dose-response study for painless hysteroscopy (at doses around ED50). [6]

Experimental Protocols

Below are detailed methodologies for key experiments cited in the comparison of **Cipecpofol** and Propofol.

Protocol 1: Phase 3, Multicenter, Randomized, Double-Blind, Comparative Study for Anesthesia Induction

- Objective: To demonstrate the non-inferiority of **Cipecpofol** to Propofol for the successful induction of general anesthesia.[\[15\]](#)

- Study Population: Adult patients scheduled for elective surgery.[\[15\]](#)
- Methodology:
 - Patients were randomly assigned in a 1:1 ratio to receive either **Cipecpofol** (0.4 mg/kg) or Propofol (2.0 mg/kg) intravenously.[\[15\]](#)
 - The primary endpoint was the success rate of anesthesia induction.[\[15\]](#)
 - Secondary endpoints included the time to successful induction, time to loss of eyelash reflex, and changes in the Bispectral Index (BIS).[\[15\]](#)
 - Safety parameters, including the incidence of injection pain and hemodynamic changes, were monitored.[\[15\]](#)

Protocol 2: Phase 3, Multicenter, Randomized Trial for Sedation in Outpatient Gynecological Procedures

- Objective: To evaluate the efficacy and safety of **Cipecpofol** for sedation in outpatient gynecological procedures compared to Propofol.[\[5\]](#)[\[10\]](#)
- Study Population: Women aged 18-65 years scheduled for ambulatory gynecological procedures.[\[5\]](#)
- Methodology:
 - Patients were randomly assigned (2:1 ratio) to receive either **Cipecpofol** (0.4 mg/kg for induction, 0.2 mg/kg for maintenance) or Propofol (2.0 mg/kg for induction, 1.0 mg/kg for maintenance).[\[10\]](#)
 - The primary outcome was the success rate of sedation, defined as the completion of the procedure without the need for remedial anesthetics.[\[10\]](#)
 - Secondary outcomes included time to successful induction, time to full consciousness, time to meet discharge criteria, and patient/doctor satisfaction.[\[10\]](#)
 - Adverse events, with a focus on injection pain, were recorded.[\[10\]](#)

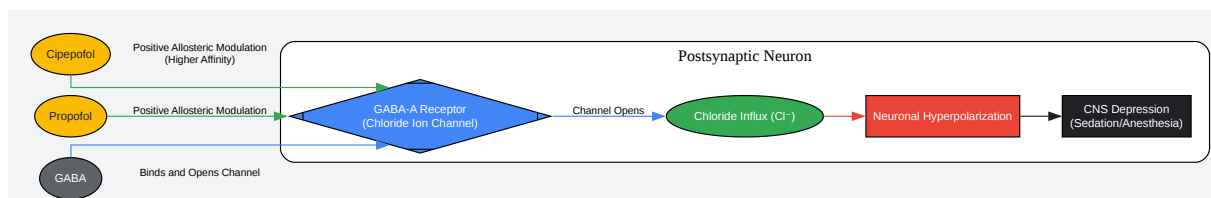
Protocol 3: Randomized, Double-Blind, Dose-Response Study for Painless Hysteroscopy

- Objective: To determine the relative potency of **Cipecpofol** and Propofol for anesthesia induction.[6][14]
- Study Population: Patients undergoing elective hysteroscopy.[6]
- Methodology:
 - Patients were allocated to one of eight groups to receive a single intravenous bolus of either **Cipecpofol** (0.2, 0.3, 0.4, or 0.5 mg/kg) or Propofol (1.0, 1.5, 2.0, or 2.5 mg/kg).[14]
 - The primary endpoint was the success rate of anesthesia induction, defined as achieving a Modified Observer's Assessment of Alertness/Sedation (MOAA/S) score of ≤ 1 within 2 minutes.[6]
 - Dose-response relationships were analyzed using probit regression to estimate the ED50 and ED95.[6]
 - Incidence of injection pain and respiratory depression were assessed as safety endpoints. [6]

Mandatory Visualization

Signaling Pathway of Cipecpofol and Propofol

The following diagram illustrates the mechanism of action of **Cipecpofol** and Propofol at the GABA-A receptor.

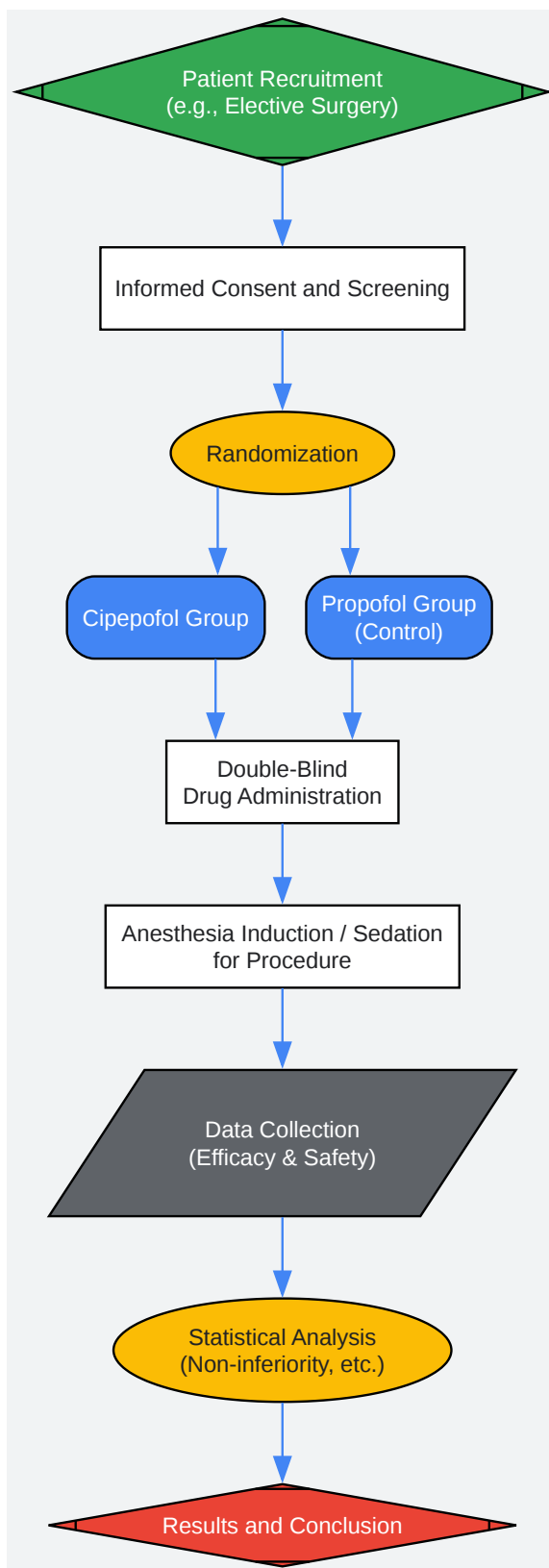


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Caption: Mechanism of action for **Cipepofol** and Propofol at the GABA-A receptor.

Experimental Workflow for a Comparative Clinical Trial

The diagram below outlines a typical workflow for a randomized, double-blind clinical trial comparing **Cipepofol** and Propofol.



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Caption: Workflow of a randomized controlled trial comparing **Cipepofol** and Propofol.

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